

Application Note: Gabaculine Storage Conditions & Shelf Life at -20°C

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Compound of Interest

Compound Name: Gabaculine

CAS No.: 87980-11-8

Cat. No.: B7761507

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Executive Summary & Chemical Profile[1][2][3]

Gabaculine (5-amino-1,3-cyclohexadienylcarboxylic acid hydrochloride) is a potent, irreversible "suicide inhibitor" of

-aminobutyric acid transaminase (GABA-T).[1][2] Its utility in neurochemical research relies entirely on the integrity of its cyclohexadiene ring.[1]

Unlike stable aromatic compounds, **Gabaculine** possesses a high-energy dihydrobenzene core.[1] If mishandled, this ring can spontaneously aromatize into a thermodynamically stable (but biologically inactive) m-anthranilic acid derivative, even without enzymatic catalysis.[1] This degradation is accelerated by moisture, improper pH, and freeze-thaw stress.[1]

This guide defines the rigorous storage protocols required to prevent this spontaneous aromatization and ensure experimental validity.

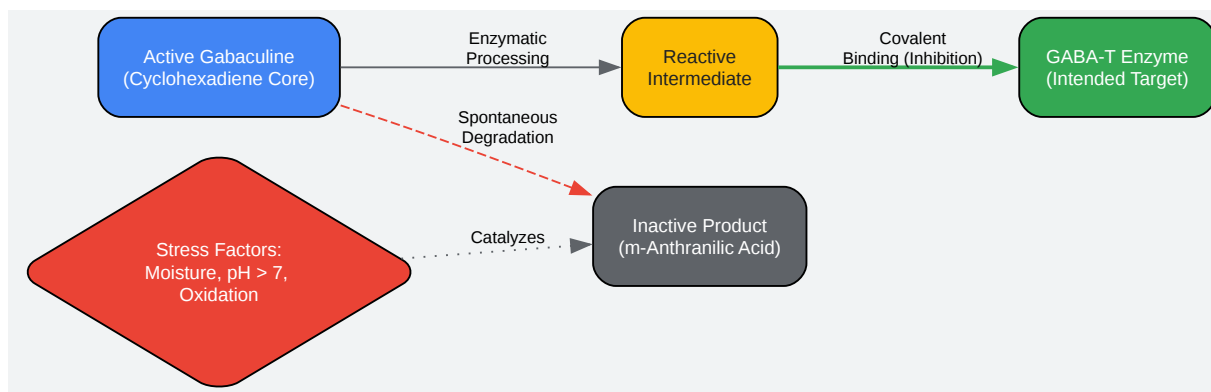
Chemical Identity Table

Parameter	Specification
CAS Number	59556-17-1
Molecular Formula	
Molecular Weight	175.6 g/mol
Physical State	Crystalline Solid (White to off-white)
Solubility	Water (50 mg/mL), DMSO (20 mg/mL), Ethanol (<1 mg/mL)
Primary Hazard	Hygroscopic; Sensitive to oxidative stress

Mechanism of Instability (The "Why")

To store **Gabaculine** effectively, one must understand how it fails.^[1] The molecule is a mechanism-based inactivator.^{[1][3]} It mimics GABA, entering the enzyme's active site.^[1] The enzyme attempts to transaminate it, converting the cyclohexadiene into a reactive intermediate that spontaneously aromatizes, covalently binding to the PLP cofactor.^{[1][4]}

Storage Risk: In the vial, entropy favors the formation of the aromatic ring (anthranilic acid derivative).^[1] While this usually requires the enzyme's catalytic base, trace moisture or pH fluctuations can lower the activation energy for this transition in solution, rendering the inhibitor inert before it ever reaches your assay.^[1]



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Figure 1: Mechanism of Action vs. Degradation.[1] The goal of storage is to prevent the 'Spontaneous Degradation' pathway shown in red.[1]

Storage Protocols

A. Solid State Storage (Shelf Life: 2 Years)

In its lyophilized solid form, **Gabaculine** hydrochloride is relatively stable if kept dry.[1]

- Temperature: Store strictly at -20°C.
- Desiccation: The HCl salt is hygroscopic.[1] Vials must be stored inside a secondary container (e.g., a sealed Falcon tube) containing active desiccant packs (silica gel).[1]
- Equilibration: Before opening the vial, allow it to equilibrate to room temperature for 30 minutes.
 - Reasoning: Opening a cold vial in humid lab air causes immediate condensation on the solid.[1] This moisture initiates hydrolysis and degradation.[1]

B. Solution Preparation & Storage (Shelf Life: < 1 Month)

Critical Rule: **Gabaculine** is essentially unstable in neutral/alkaline solutions over long periods.
[1]

Solvent Choice

- Water/PBS: Ideal for immediate biological use.[1] Do not store for >24 hours at 4°C.
- DMSO (Dimethyl Sulfoxide): Preferred for stock solutions.[1] DMSO prevents hydrolysis better than water.[1]

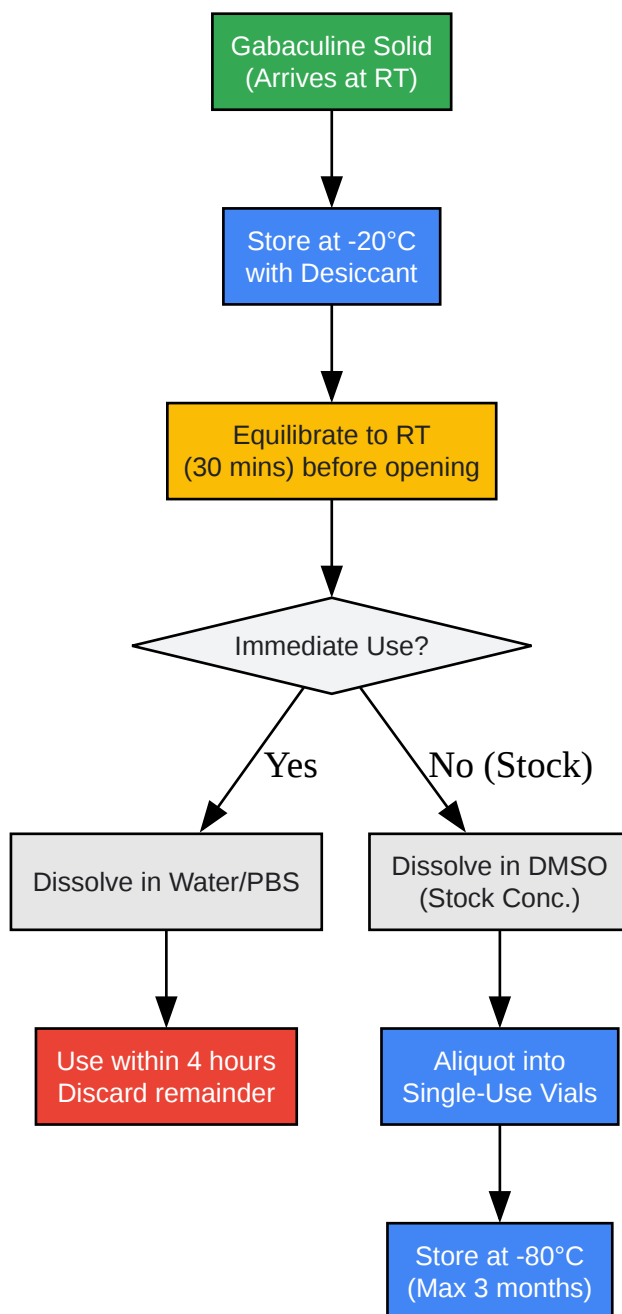
The "Single-Use" Protocol (Recommended)

For critical drug development assays, do not store solutions.[1] Weigh exactly what is needed for the day's experiment and discard the excess.

The "Stock Solution" Protocol (If necessary)

If you must store liquid stocks, follow this validated workflow:

- Preparation: Dissolve **Gabaculine** in sterile DMSO to a high concentration (e.g., 100 mM).
- Aliquoting: Immediately dispense into single-use aliquots (e.g., 10-50 L) in light-protective amber tubes.
- Freezing: Flash freeze in liquid nitrogen to prevent slow crystal formation, then transfer to -80°C (preferable) or -20°C.
- Shelf Life:
 - At -80°C: Up to 3 months.[\[1\]](#)
 - At -20°C: Up to 1 month.[\[1\]](#)
 - Freeze-Thaw Cycles: ZERO allowed. Once thawed, use immediately and discard.[\[1\]](#)



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Figure 2: Decision tree for **Gabaculine** reconstitution and storage to maximize inhibitor potency.

Quality Control & Validation

How do you know if your **Gabaculine** has degraded?

- Visual Inspection:
 - Pass: Solution is clear and colorless.
 - Fail: Solution turns yellow or brown. This indicates the formation of aromatic impurities (anthranilic acid derivatives are often colored).[1]
- Solubility Check:
 - Degraded (aromatized) product often has different solubility properties.[1] If you observe precipitation in a previously clear DMSO stock, discard it.[1]
- Functional Validation (Self-Validating System):
 - Run a positive control GABA-T assay.[1] **Gabaculine** () should show near-complete inhibition at 100 . If inhibition drops below 90%, the stock is compromised.[1]

Stability Data Summary

Condition	Form	Estimated Stability	Recommendation
-20°C (Desiccated)	Solid Powder	2 Years	Gold Standard
Room Temp (Dry)	Solid Powder	< 1 Month	Avoid long exposure
-80°C	DMSO Stock	3 Months	Acceptable for stocks
-20°C	DMSO Stock	1 Month	Risk of degradation
4°C	Aqueous Sol.	< 24 Hours	Prepare Fresh Only
Freeze/Thaw	Solution	Unstable	Strictly Prohibited

References

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